

An In-depth Technical Guide to Tetramethylammonium Triacetoxyborohydride: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetramethylammonium
triacetoxyborohydride*

Cat. No.: B043063

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetramethylammonium triacetoxyborohydride, $[(\text{CH}_3)_4\text{N}][\text{BH}(\text{OAc})_3]$, is a versatile and selective reducing agent widely employed in organic synthesis. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis, purification, and key applications, and a thorough examination of its reactivity. The information is curated for researchers, scientists, and professionals in drug development who require a detailed understanding of this important reagent.

Introduction

Tetramethylammonium triacetoxyborohydride is a salt consisting of a tetramethylammonium cation and a triacetoxyborohydride anion. It is valued for its mild and selective reducing properties, particularly in the diastereoselective reduction of β -hydroxy ketones to afford anti-diols and in the reductive amination of aldehydes and ketones.^{[1][2]} Its steric bulk and the electron-withdrawing nature of the acetate groups temper the reactivity of the borohydride, allowing for high selectivity that is often not achievable with other reducing agents like sodium borohydride.^[3] This guide aims to be a comprehensive resource, consolidating available data on its properties and providing practical experimental details.

Physical Properties

Tetramethylammonium triacetoxyborohydride is a white, crystalline powder.[4] It is sensitive to moisture and should be handled under an inert atmosphere.[5] A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **Tetramethylammonium Triacetoxyborohydride**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₂ BNO ₆	[4][6]
Molecular Weight	263.10 g/mol	[6]
Appearance	White to off-white crystalline powder	[4]
Melting Point	93-98 °C	[4]
Solubility	Slightly soluble in dichloromethane. Soluble in DMSO. Soluble in common organic solvents.	[5][7][8]
Density	Data not available	

Chemical Properties and Reactivity

Tetramethylammonium triacetoxyborohydride is primarily used as a selective reducing agent in organic synthesis.[5] Its reactivity is influenced by the three electron-withdrawing acetate groups, which modulate the hydridic character of the B-H bond, making it a milder reducing agent than sodium borohydride.

Key Chemical Properties:

- **Moisture Sensitivity:** The compound reacts with water and other protic solvents, leading to its decomposition. Therefore, it must be handled and stored in a dry, inert environment.[5]
- **Thermal Stability:** It is stable at room temperature (25 °C).[5]

- Incompatibilities: It is incompatible with strong oxidizing agents and strong acids.[9]
- Selective Reductions: It is known for its high selectivity in reducing aldehydes and some ketones, particularly in the presence of other functional groups. It is a key reagent for the diastereoselective reduction of β -hydroxy ketones.[1]

Experimental Protocols

Synthesis of Tetramethylammonium Triacetoxymethylborohydride

A common method for the preparation of **tetramethylammonium triacetoxymethylborohydride** involves the reaction of tetramethylammonium borohydride with acetic acid in an appropriate solvent like benzene.[5]

Experimental Protocol:

- Apparatus Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet is assembled. The system is maintained under a positive pressure of nitrogen.
- Reagent Preparation: Tetramethylammonium borohydride (1.0 equivalent) is suspended in anhydrous benzene.
- Reaction: Acetic acid (3.0 equivalents) is added dropwise to the stirred suspension at room temperature. The reaction mixture is stirred for several hours until the evolution of hydrogen gas ceases.
- Isolation: The resulting precipitate of **tetramethylammonium triacetoxymethylborohydride** is collected by filtration under a nitrogen atmosphere.
- Purification: The collected solid is washed with anhydrous diethyl ether and dried under vacuum to yield a free-flowing white powder.[5]



[Click to download full resolution via product page](#)

Synthesis Workflow

Purification

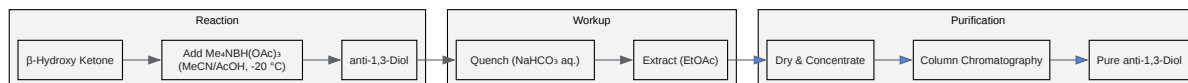
If the synthesized **tetramethylammonium triacetoxyborohydride** is impure, it can be purified by washing with freshly distilled diethyl ether and then drying overnight under vacuum.[5] The purity should be checked by ^1H NMR.[5]

Diastereoselective Reduction of β -Hydroxy Ketones

Tetramethylammonium triacetoxyborohydride is a premier reagent for the diastereoselective reduction of β -hydroxy ketones to yield anti-1,3-diols.[1] The reaction proceeds via an intramolecular hydride delivery from a transiently formed alkoxyborohydride intermediate.

Experimental Protocol:

- **Reaction Setup:** To a solution of the β -hydroxy ketone (1.0 equivalent) in a 1:1 mixture of acetonitrile and acetic acid, add **tetramethylammonium triacetoxyborohydride** (1.5 equivalents) in one portion at $-20\text{ }^\circ\text{C}$ under a nitrogen atmosphere.
- **Reaction Monitoring:** The reaction is stirred at $-20\text{ }^\circ\text{C}$ and monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) until the starting material is consumed.
- **Workup:** The reaction is quenched by the slow addition of a saturated aqueous solution of sodium bicarbonate. The aqueous layer is extracted three times with ethyl acetate.
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by flash column chromatography on silica gel to afford the desired anti-diol.



[Click to download full resolution via product page](#)

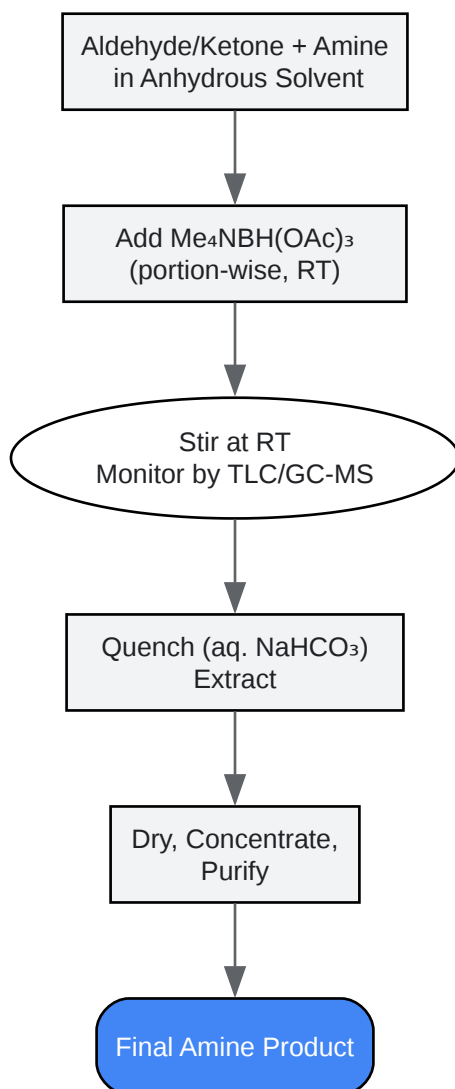
Diastereoselective Reduction Workflow

Reductive Amination

Tetramethylammonium triacetoxyborohydride can be used for the reductive amination of aldehydes and ketones, although detailed protocols often reference the more commonly used sodium triacetoxyborohydride. The general procedure involves the one-pot reaction of the carbonyl compound, the amine, and the reducing agent.

General Experimental Protocol:

- **Reaction Setup:** To a stirred solution of the aldehyde or ketone (1.0 equivalent) and the amine (1.0-1.2 equivalents) in an anhydrous aprotic solvent such as 1,2-dichloroethane (DCE) or tetrahydrofuran (THF), add **tetramethylammonium triacetoxyborohydride** (1.5-2.0 equivalents) portion-wise at room temperature.^[10] For less reactive ketones, acetic acid (1.0 equivalent) can be added as a catalyst.
- **Reaction Monitoring:** The reaction is stirred at room temperature and monitored by TLC or GC/MS.
- **Workup:** Upon completion, the reaction is quenched with a saturated aqueous solution of sodium bicarbonate. The layers are separated, and the aqueous layer is extracted with the reaction solvent.
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated. The crude product is purified by column chromatography or distillation.



[Click to download full resolution via product page](#)

Reductive Amination Workflow

Spectroscopic Data

Detailed spectroscopic data for **tetramethylammonium triacetoxyborohydride** is not widely published. However, based on the structure and data for analogous compounds, the following characteristic signals can be expected.

Table 2: Expected Spectroscopic Data

Spectroscopy	Expected Signals
^1H NMR	A singlet for the methyl protons of the tetramethylammonium cation and a singlet for the methyl protons of the three equivalent acetate groups. The B-H proton signal is often broad and may not be easily observed.
^{13}C NMR	A signal for the methyl carbons of the tetramethylammonium cation, a signal for the methyl carbons of the acetate groups, and a signal for the carbonyl carbons of the acetate groups.
IR (Infrared)	Strong C=O stretching absorption for the acetate groups, C-H stretching and bending vibrations for the methyl groups, and a B-H stretching vibration.

Safety and Handling

Tetramethylammonium triacetoxymethylborohydride is a hazardous chemical and should be handled with appropriate safety precautions.

- Hazards: It is a water-reactive solid that releases flammable gases upon contact with water. It causes skin and serious eye irritation and may cause respiratory irritation.[\[9\]](#)[\[11\]](#)
- Handling: Handle in a well-ventilated fume hood. Wear protective gloves, safety glasses, and a lab coat. Avoid contact with skin, eyes, and clothing. Keep away from moisture, strong oxidizing agents, and strong acids.[\[5\]](#)[\[9\]](#)
- Storage: Store in a tightly sealed container in a cool, dry place under an inert atmosphere.[\[5\]](#)

Conclusion

Tetramethylammonium triacetoxymethylborohydride is a valuable reagent in organic synthesis, offering mild and selective reductions, particularly for the diastereoselective synthesis of anti-diols and for reductive aminations. Its handling requires care due to its moisture sensitivity. This

guide provides a consolidated resource of its properties, synthesis, and key applications to aid researchers in its effective and safe utilization. While some quantitative physical data and detailed spectroscopic analyses are not readily available in the literature, the provided protocols and data offer a strong foundation for its use in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sciencemadness.org [sciencemadness.org]
- 2. chemistry.mdma.ch [chemistry.mdma.ch]
- 3. Sodium triacetoxyborohydride - Wikipedia [en.wikipedia.org]
- 4. chemimpex.com [chemimpex.com]
- 5. TETRAMETHYLAMMONIUM TRIACETOXYBOROHYDRIDE CAS#: 109704-53-2 [m.chemicalbook.com]
- 6. scbt.com [scbt.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. Tetramethylammonium triacetoxyborohydride, 90+% 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 9. sciencemadness.org [sciencemadness.org]
- 10. benchchem.com [benchchem.com]
- 11. myers.faculty.chemistry.harvard.edu [myers.faculty.chemistry.harvard.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to Tetramethylammonium Triacetoxyborohydride: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043063#physical-and-chemical-properties-of-tetramethylammonium-triacetoxyborohydride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com